

Application Notes: In Vitro Assay Protocol for Succinate Dehydrogenase-IN-4

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Compound of Interest

Compound Name: Succinate dehydrogenase-IN-4

Cat. No.: B15613866

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Audience: Researchers, scientists, and drug development professionals.

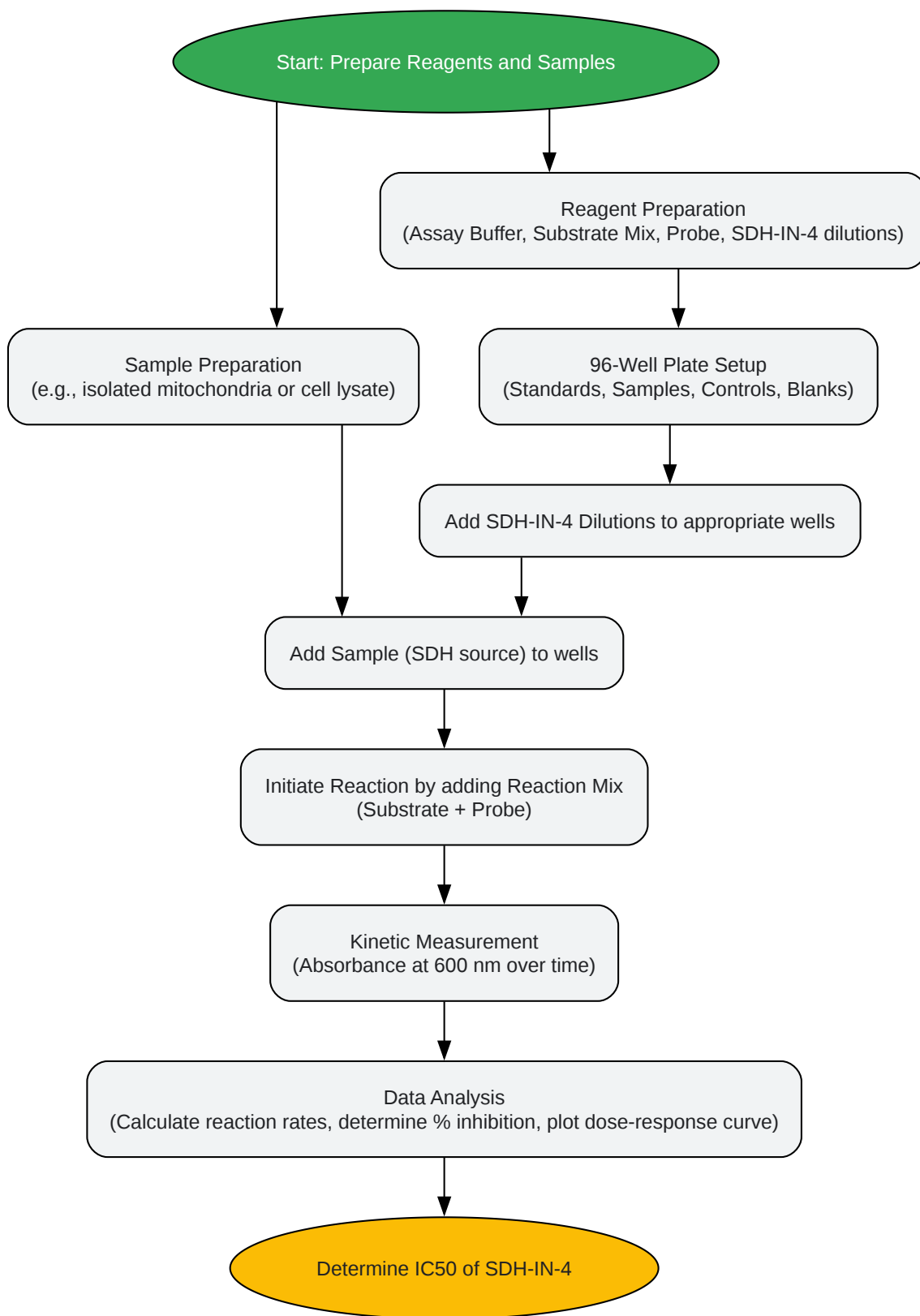
Introduction

Succinate dehydrogenase (SDH), also known as Complex II of the mitochondrial electron transport chain, is a key enzyme in cellular metabolism, linking the Krebs cycle and oxidative phosphorylation. It catalyzes the oxidation of succinate to fumarate.[1][2] Inhibition of SDH can have significant implications for cellular energy production and is a target of interest in drug discovery for various diseases. This document provides a detailed protocol for an in vitro assay to determine the inhibitory activity of a compound, here referred to as **Succinate dehydrogenase-IN-4** (SDH-IN-4), on SDH enzymatic activity.

The assay is based on a colorimetric method where SDH activity is measured by the reduction of an artificial electron acceptor, which results in a measurable color change.[3] The rate of this color change is proportional to the SDH activity. By introducing an inhibitor like SDH-IN-4, the reduction in the rate of color change can be quantified to determine the inhibitor's potency, typically expressed as an IC50 value.

Signaling Pathway and Experimental Workflow

To visualize the biological context and the experimental procedure, the following diagrams are provided.



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References

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